

An In-depth Technical Guide to the Safe Handling of Myristic Anhydride

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Compound of Interest

Compound Name: Myristic anhydride

Cat. No.: B554908

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **myristic anhydride** (CAS 626-29-9), also known as tetradecanoic anhydride. Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

Myristic anhydride is classified as a corrosive substance that poses significant health risks upon exposure. The primary danger is its ability to cause severe skin burns and serious eye damage.^{[1][2]}

1.1 GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes **myristic anhydride** as follows:

Hazard Class	Hazard Category	Hazard Statement	GHS Code
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage	H314
Serious Eye Damage	Category 1	Causes serious eye damage	H318

1.2 Precautionary Statements

The following precautionary statements are mandated for the handling of **myristic anhydride**^[1]^[2]:

Type	Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P310	Immediately call a POISON CENTER or doctor/physician.	
Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Physical, Chemical, and Toxicological Properties

Understanding the properties of **myristic anhydride** is essential for its safe handling.

2.1 Physical and Chemical Properties

Property	Value
CAS Number	626-29-9[2]
EC Number	210-941-0[2][3]
Molecular Formula	C ₂₈ H ₅₄ O ₃ [2]
Molecular Weight	438.73 g/mol [3]
Appearance	White to almost white solid or powder[4]
Melting Point	53-55 °C[3]
Solubility	Insoluble in water. Soluble in organic solvents like toluene and benzene.[4][5]

2.2 Toxicological Data

Quantitative toxicity data for **myristic anhydride** is not readily available in standard toxicological databases.

Test	Route	Species	Value
LD50	Oral	Not available	No data available
LD50	Dermal	Not available	No data available
LC50	Inhalation	Not available	No data available

Note: The absence of data does not imply the substance is non-toxic. It should be handled with the utmost care, assuming high toxicity.

Experimental Protocols: Safety and Emergency Procedures

The following protocols detail the required procedures for handling **myristic anhydride** to minimize exposure and respond effectively to emergencies.

3.1 Protocol for Safe Handling and Storage

- **Engineering Controls:** Always handle **myristic anhydride** in a well-ventilated area, preferably within a certified chemical fume hood.^[1] Ensure that an eyewash station and safety shower are readily accessible.
- **Personal Protective Equipment (PPE):** Wear the appropriate PPE at all times. See the Hierarchy of Controls diagram and Section 4 for specifics.
- **Hygiene Practices:** Wash hands thoroughly with soap and water after handling.^[1] Do not eat, drink, or smoke in the laboratory.
- **Handling:** Avoid all personal contact, including inhalation of dust.^[6] Avoid formation of dust and aerosols.^[1]
- **Storage:** Store in a cool, dry, and well-ventilated place.^[1] Keep the container tightly closed and store locked up.^[1] The substance is moisture-sensitive and should be stored under an inert gas.^[4]

3.2 First-Aid Measures Protocol

Immediate medical attention is required for all routes of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.^[1] Remove contact lenses if present and easy to do.^[1] Continue rinsing and seek immediate medical attention from an ophthalmologist.
- **Skin Contact:** Immediately take off all contaminated clothing.^[1] Rinse the affected skin area with large amounts of water and soap.^[1] Seek immediate medical attention.

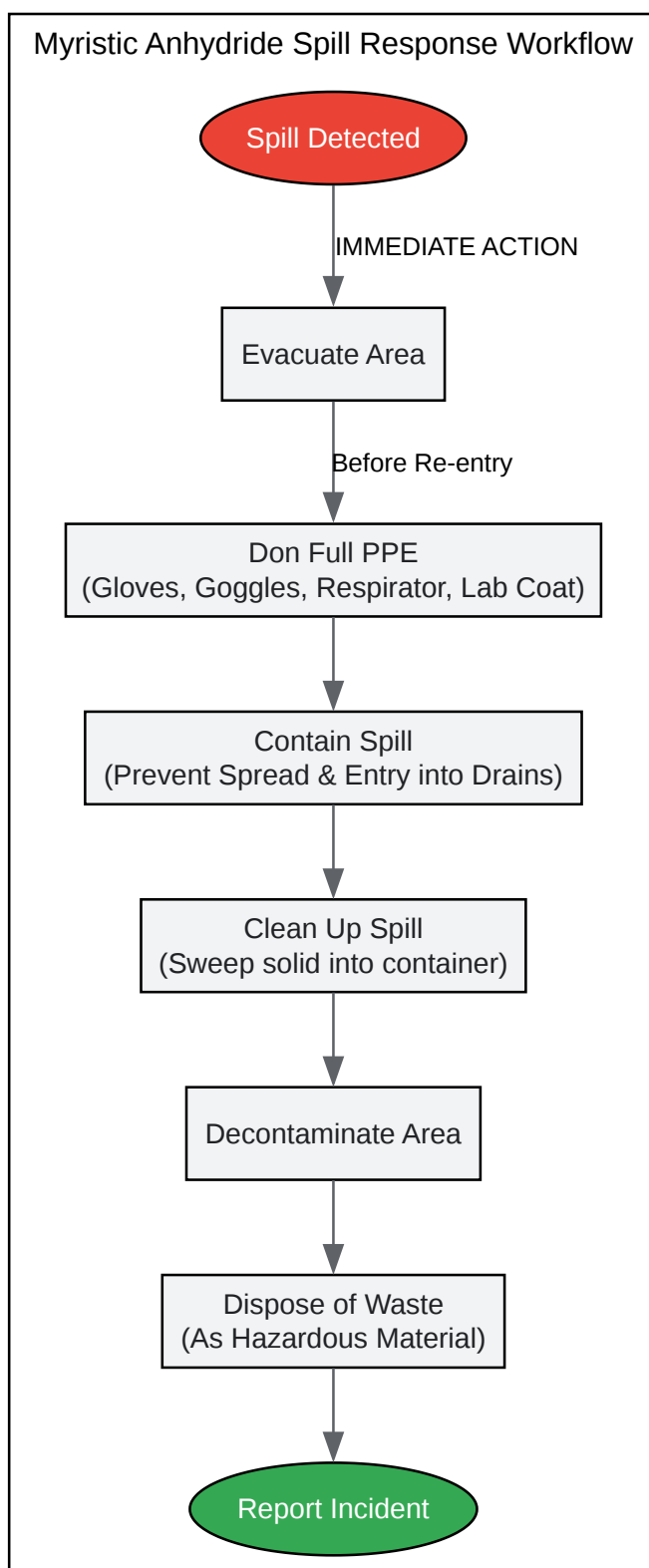
- Inhalation: Move the victim to fresh air and keep them in a position comfortable for breathing. [1] If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Rinse mouth thoroughly with water.[1] Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.

3.3 Accidental Release (Spill) Protocol

- Evacuation: Evacuate all non-essential personnel from the spill area.
- Ventilation: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Personal Protection: Before cleanup, don the required PPE, including respiratory protection (e.g., N95 respirator), chemical-resistant gloves, safety goggles, and protective clothing.[3]
- Containment & Cleanup:
 - Avoid generating dust.[1]
 - Carefully sweep or shovel the spilled solid material into a suitable, labeled, and closed container for disposal.[1]
 - Do not let the product enter drains or waterways.[1]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then wash with soap and water.
- Disposal: Dispose of the contaminated material and cleaning supplies as hazardous waste in accordance with local, state, and federal regulations.

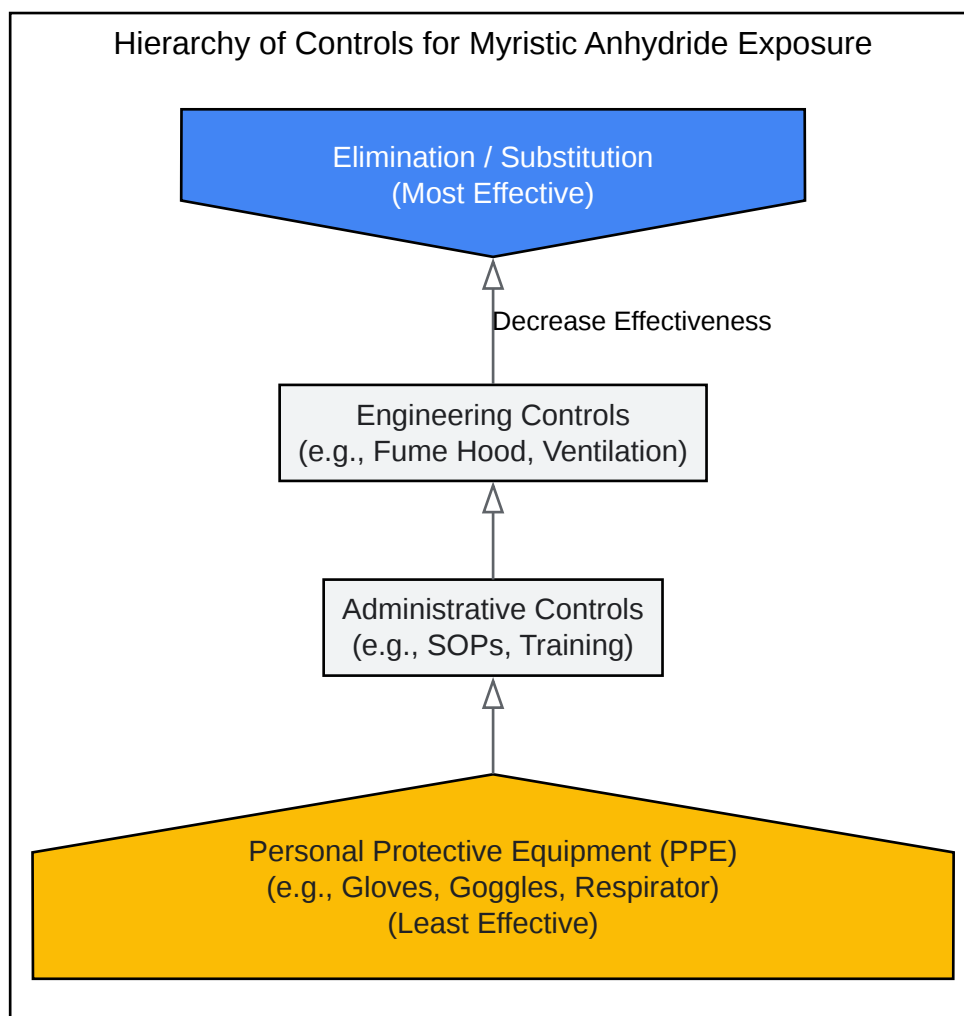
Visualizations: Workflows and Logical Relationships

The following diagrams illustrate key safety workflows for handling **myristic anhydride**.



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Caption: Workflow for a **myristic anhydride** spill.



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Caption: Hierarchy of controls for safe handling.

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